

Personal protective equipment for handling 3-Methoxyppyridine

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Compound of Interest

Compound Name: 3-Methoxyppyridine

Cat. No.: B1294695

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Essential Safety and Handling Guide for 3-Methoxyppyridine

This guide provides crucial safety, handling, and disposal information for the use of **3-Methoxyppyridine** in a laboratory setting. Adherence to these procedures is vital for ensuring the safety of all personnel.

Understanding the Hazards

3-Methoxyppyridine is a combustible liquid that can cause significant irritation. The primary hazards are outlined in the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

- Hazard Statements:
 - H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - H227: Combustible liquid.
- GHS Pictogram: GHS07 (Exclamation Mark)[\[1\]](#)[\[4\]](#)

- Signal Word: Warning[1][3][4]

Quantitative Data Summary

A summary of the key physical and chemical properties of **3-Methoxypyridine** is provided below.

Property	Value	Source(s)
CAS Number	7295-76-3	[1][2][4][5]
Molecular Formula	C ₆ H ₇ NO	[1][2][4][5]
Molecular Weight	109.13 g/mol	[2][5]
Appearance	Colorless to pale yellow liquid	[5]
Boiling Point	168 °C (at 760 mmHg) / 65 °C (at 15 mmHg)	[1][4][5][6]
Density	1.083 g/mL at 25 °C	[1][4]
Flash Point	71 °C (159.8 °F) - Closed Cup	[1]

Personal Protective Equipment (PPE) and Engineering Controls

Strict adherence to PPE guidelines and the use of proper engineering controls are the first lines of defense against exposure.

- Engineering Controls:
 - Always handle **3-Methoxypyridine** in a certified chemical fume hood to minimize inhalation of vapors.[7][8][9][10]
 - Ensure an emergency eyewash station and safety shower are readily accessible, within a 10-second travel distance (approximately 50 feet).[10]
- Personal Protective Equipment:

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.[1][8][10]
- Hand Protection: Wear nitrile gloves. Latex gloves are not suitable.[7][8] Dispose of contaminated gloves after use.[11]
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are required.[7][8][12] Ensure all skin is covered.[11]
- Respiratory Protection: If working outside of a fume hood or in case of a large spill, a full-face respirator with a combination filter type ABEK (EN 14387) is necessary.[1][13] Note that respirator use requires prior medical clearance and fit-testing.[9]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling ensures safety from preparation to disposal. The workflow is visualized in the diagram below.

Step 1: Preparation

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **3-Methoxypyridine**. [12]
- Area Designation: Designate a specific area within a chemical fume hood for handling. [9]
- Assemble PPE: Don all required personal protective equipment as detailed in the section above.
- Prepare Materials: Ensure all necessary equipment and reagents are within the fume hood to minimize movement.

Step 2: Handling and Use

- Dispensing: Carefully dispense the required amount of **3-Methoxypyridine**, keeping the container opening away from your breathing zone.
- Keep Container Closed: When not in use, ensure the container is tightly sealed to prevent the escape of vapors. [8][9][10][11][12][13]

- Avoid Incompatibilities: Keep **3-Methoxypyridine** away from strong oxidizing agents and acids.[\[9\]](#)
- No Ignition Sources: This is a combustible liquid. Keep it away from heat, sparks, open flames, and hot surfaces.[\[8\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) Use non-sparking tools and ground/bond containers during transfers.[\[14\]](#)

Step 3: Spill Management

- Small Spills (inside fume hood): Absorb the spill with an inert, non-combustible material like sand or vermiculite.[\[7\]](#)[\[10\]](#) Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
- Large Spills: Evacuate the immediate area and alert laboratory personnel. If not trained for large spill cleanup, contact your institution's Environmental Health & Safety (EH&S) department.[\[9\]](#) Prevent the spill from entering drains.[\[12\]](#)[\[13\]](#)

Step 4: First Aid Procedures

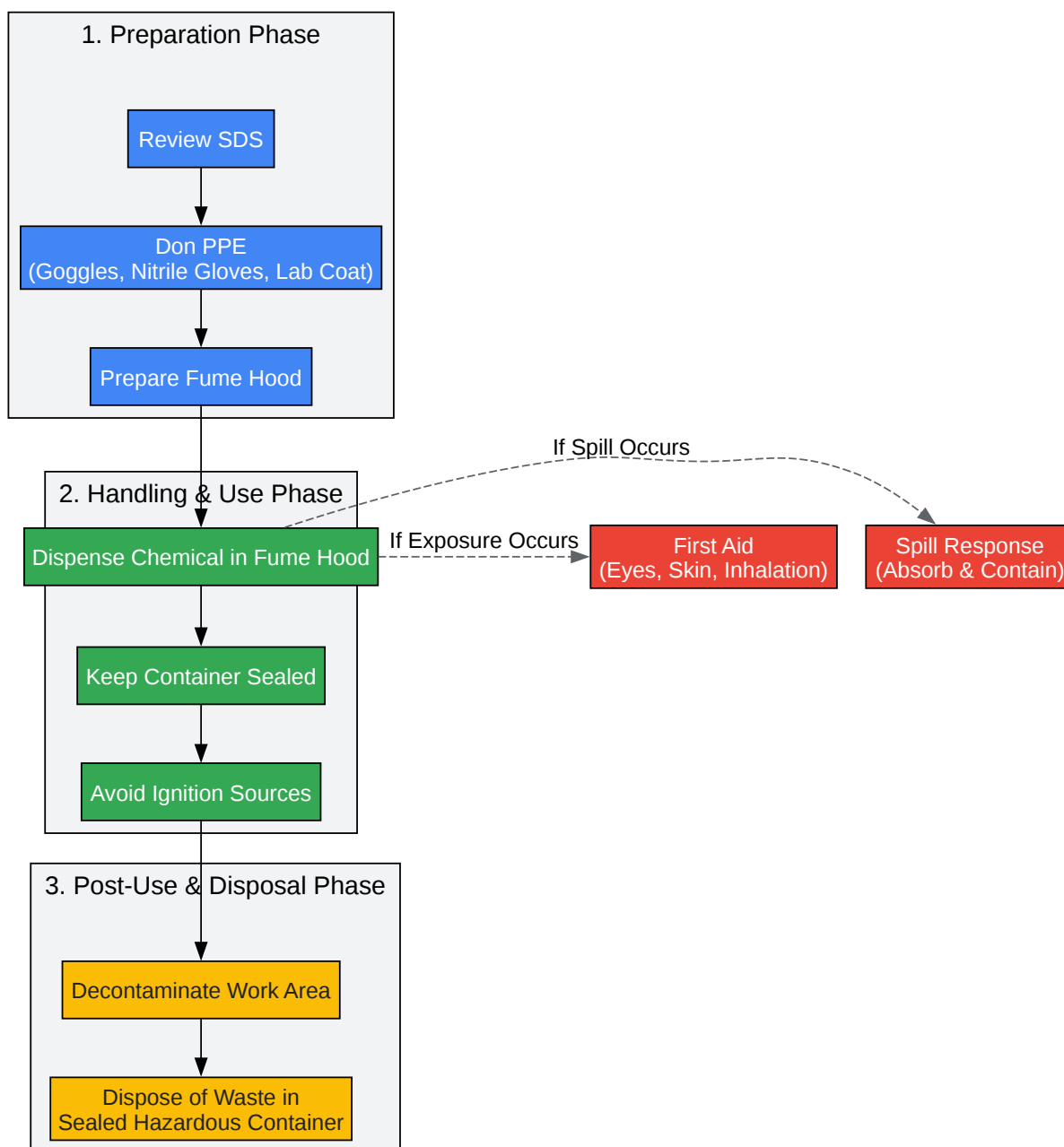
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)[\[11\]](#)[\[13\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[11\]](#)[\[12\]](#)[\[14\]](#) Wash the affected area with plenty of soap and water.[\[11\]](#)[\[13\]](#) Seek medical advice if irritation persists.
- Inhalation: Move the affected person to fresh air.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water.[\[11\]](#)[\[13\]](#) Never give anything by mouth to an unconscious person.[\[13\]](#) Seek immediate medical attention.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste containing **3-Methoxypyridine** in a dedicated, properly labeled, and sealed hazardous waste container.^[9] Do not mix with other waste streams.^[12]
- **Container Storage:** Store the waste container in a cool, dry, well-ventilated area, away from incompatible materials.
- **Final Disposal:** Dispose of the hazardous waste through your institution's approved waste disposal program.^[12] Follow all local, state, and federal regulations.

Workflow for Handling 3-Methoxypyridine

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **3-Methoxypyridine**.

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